

# An In-depth Technical Guide to SMART-H for Materials Science

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## Compound of Interest

Compound Name: SMART-H

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Disclaimer: Initial research indicates that "**SMART-H**" is not a standardized or widely recognized acronym in the field of materials science. However, a notable initiative, **SMART-H** (Infrastructure for Materials Research for Transporting Hydrogen), was established in Norway in 2022. This facility focuses on investigating the effects of hydrogen on material behavior from the nano to the macro scale.<sup>[1]</sup> This guide will proceed by presenting the details of this specific **SMART-H** initiative.

## Introduction to SMART-H: Infrastructure for Materials Research for Transporting Hydrogen

The **SMART-H** laboratory is a research infrastructure dedicated to understanding the challenges associated with materials exposed to hydrogen.<sup>[1]</sup> A collaboration between the Department of Mechanical and Industrial Engineering (MTP)/NTNU and the Department of Materials and Nanotechnology/SINTEF Industry, **SMART-H** aims to provide unique laboratory facilities to investigate the influence of hydrogen on material properties across multiple scales.<sup>[1]</sup> The establishment of **SMART-H** was funded by the Research Council of Norway (RCN) under the "National Financing Initiative for Research Infrastructure (INFRASTRUKTUR) 2018-2025" program.<sup>[1]</sup> The primary goal of this initiative is to accelerate the transition away from a society reliant on fossil fuels by addressing the material challenges of a hydrogen-based energy system.<sup>[1]</sup>

The research infrastructure is divided into four key areas:

- Hydrogen Uptake and Diffusion Lab
- Mechanical Properties Lab
- Microscopy and Characterization Lab
- Modeling and Simulation Hub

## Core Research Areas and Experimental Capabilities

The **SMART-H** facility is equipped with state-of-the-art instrumentation to probe the intricate interactions between hydrogen and various materials. The experimental capabilities are designed to provide a comprehensive understanding of hydrogen embrittlement and other hydrogen-induced material degradation phenomena.

The following tables summarize the core experimental capabilities within the **SMART-H** laboratories.

Table 1: Hydrogen Uptake and Diffusion Lab

Parameter	Technique	Measurement Capability
Hydrogen Permeation	Gas Phase Permeation System	High-pressure (up to 1000 bar) and high-temperature (up to 500°C) hydrogen permeation measurements.
Hydrogen Concentration	Thermal Desorption Spectroscopy (TDS)	Quantification of diffusible and trapped hydrogen with high sensitivity (ppm levels).
Hydrogen Diffusion	Electrochemical Permeation	In-situ measurement of hydrogen diffusion coefficients in metallic alloys under various electrochemical conditions.
Hydrogen Isotope Exchange	Isotope Exchange Mass Spectrometry	Differentiating between surface and bulk hydrogen interactions.

Table 2: Mechanical Properties Lab

Parameter	Technique	Measurement Capability
Tensile Properties	In-situ Hydrogen Tensile Testing	Uniaxial tensile testing in a high-pressure hydrogen environment to determine the effect of hydrogen on yield strength, ultimate tensile strength, and ductility.
Fracture Toughness	In-situ Hydrogen Fracture Mechanics Testing	Measurement of fracture toughness (KIC, JIC) in the presence of hydrogen to assess susceptibility to hydrogen-induced cracking.
Fatigue Properties	In-situ Hydrogen Fatigue Testing	Evaluation of fatigue crack growth rates and fatigue life under cyclic loading in a hydrogen environment.
Hardness and Modulus	Nanoindentation	High-resolution mapping of mechanical properties at the micro and nano-scale to identify localized hydrogen effects.

## Experimental Protocols

Detailed methodologies are crucial for reproducible research in the field of hydrogen-materials interactions. The following are representative protocols for key experiments conducted at SMART-H.

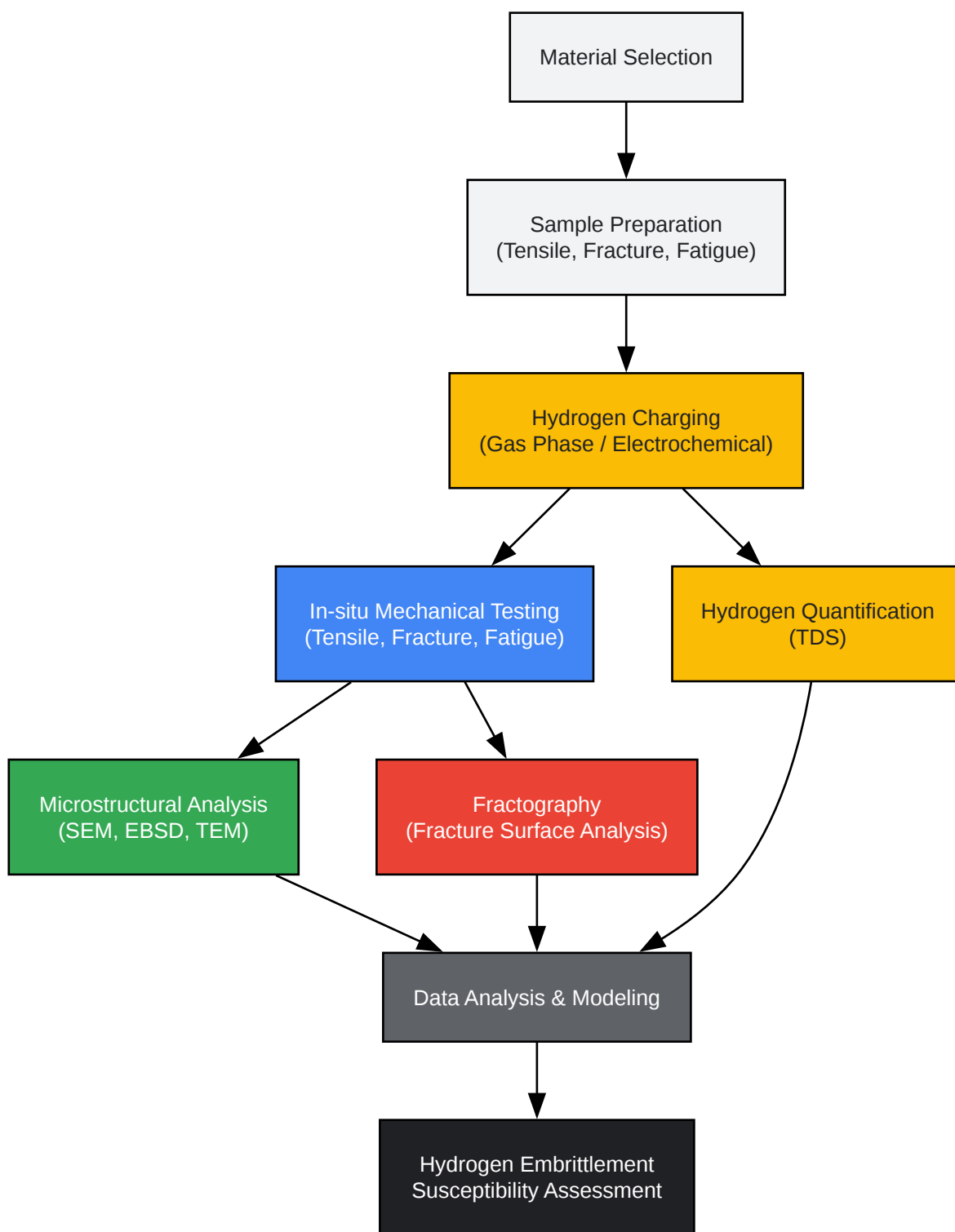
- Sample Preparation:
  - Machine standard flat or cylindrical tensile specimens according to ASTM E8/E8M.

- Mechanically polish the gauge section to a mirror finish (e.g., using up to 1  $\mu\text{m}$  diamond suspension) to minimize surface defects.
- Clean the specimens ultrasonically in acetone and ethanol and dry them thoroughly.
- Test Setup:
  - Mount the specimen in the grips of the in-situ hydrogen tensile testing machine.
  - Seal the high-pressure chamber.
  - Evacuate the chamber to a high vacuum ( $< 1 \times 10^{-6}$  mbar) to remove residual gases.
- Hydrogen Charging:
  - Introduce high-purity hydrogen gas into the chamber to the desired pressure (e.g., 100 bar).
  - Allow the specimen to pre-charge with hydrogen for a specified duration (e.g., 24 hours) at a set temperature to achieve a uniform hydrogen concentration.
- Mechanical Testing:
  - Apply a uniaxial tensile load at a constant strain rate (e.g.,  $10^{-5}$  s $^{-1}$ ).
  - Record the load and displacement data continuously until the specimen fractures.
  - Monitor the test environment (pressure and temperature) throughout the experiment.
- Post-mortem Analysis:
  - Carefully remove the fractured specimen from the chamber.
  - Analyze the fracture surface using a Scanning Electron Microscope (SEM) to identify the fracture mode (e.g., ductile, brittle, intergranular, transgranular).
- Sample Preparation:

- Prepare small, thin samples (e.g., 10 mm x 10 mm x 0.5 mm) to ensure efficient hydrogen desorption.
- Charge the samples with hydrogen using either gas-phase or electrochemical methods to the desired concentration.
- TDS Analysis:
  - Place the hydrogen-charged sample in the TDS vacuum chamber.
  - Evacuate the chamber to an ultra-high vacuum ( $< 1 \times 10^{-9}$  mbar).
  - Heat the sample at a constant linear rate (e.g., 100°C/hour).
  - Monitor the hydrogen desorption rate using a quadrupole mass spectrometer as a function of temperature.
- Data Analysis:
  - Plot the hydrogen desorption rate versus temperature to obtain the TDS spectrum.
  - Deconvolute the spectrum to identify different hydrogen trapping states within the material.
  - Calculate the activation energy for desorption from each trap site to characterize the binding energy of hydrogen.

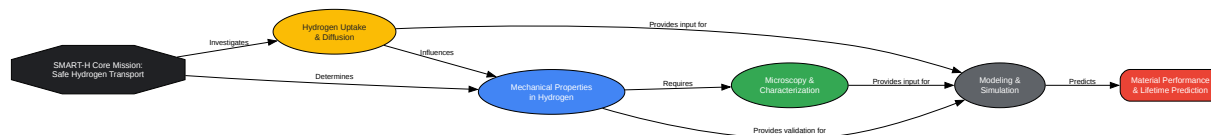
## Visualization of Key Concepts

Diagrams are essential for illustrating the complex processes and workflows in materials science research.



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Caption: Workflow for assessing hydrogen embrittlement susceptibility.



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Caption: Interrelation of research areas within the **SMART-H** initiative.

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## References

- 1. SMART-H – INFRASTRUCTURE FOR MATERIALS RESEARCH FOR TRANSPORTING HYDROGEN [smarth-ntnu.com]
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Address: 3281 E Guasti Rd

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